

Tri-p-tolyltin Acetate: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: Tri-p-tolyltin acetate

Cat. No.: B15189318

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from available scientific data and is intended for informational purposes for a professional audience. A specific Material Safety Data Sheet (MSDS) for **tri-p-tolyltin acetate** was not found. Therefore, data for the closely related and structurally similar compound, triphenyltin acetate (TPTA), is used as a surrogate for toxicological information. All handling and safety procedures should be conducted with the utmost caution, recognizing the potential for high toxicity associated with organotin compounds.

Chemical Identification

Identifier	Value
Chemical Name	Tri-p-tolyltin Acetate
Synonyms	Acetic acid, tris(4-methylphenyl)stannyl ester; Acetoxytri-4-tolyltin
Molecular Formula	C ₂₃ H ₂₄ O ₂ Sn[1]
Molecular Weight	451.15 g/mol [1]
Chemical Structure	A central tin atom covalently bonded to three p-tolyl groups and one acetate group.

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **tri-p-tolyltin acetate** are not readily available. Based on the properties of analogous triorganotin compounds like triphenyltin acetate, it is expected to be a solid at room temperature with low solubility in water and higher solubility in organic solvents.

Toxicological Information

Triorganotin compounds are known to be highly toxic.[2] The primary routes of exposure are oral, dermal, and inhalation.

Acute Toxicity:

Specific LD₅₀ data for **tri-p-tolyltin acetate** is not available. The following data is for the surrogate compound, triphenyltin acetate (TPTA), in rats:

Route of Administration	LD ₅₀ (mg/kg)	Species
Oral	402.38	Rat

Source: Acute toxicity studies of tri-n-butyltin and triphenyltin acetates in rats.

Health Hazards:

Organotin compounds, particularly triorganotins, are associated with a range of adverse health effects:

- Neurotoxicity: Triorganotins are potent neurotoxins.
- Immunotoxicity: These compounds can have detrimental effects on the immune system.
- Dermal Irritation: Direct contact can cause severe skin irritation.
- Respiratory Irritation: Inhalation of dust or fumes can irritate the respiratory tract.

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **tri-p-tolyltin acetate** is not readily available in the searched literature. However, a general synthetic approach for triaryltin

acetates can be described.

General Synthesis of Triaryltin Acetates (Illustrative Protocol):

This protocol is a generalized representation and would require optimization for the specific synthesis of **tri-p-tolyltin acetate**.

- **Reaction Setup:** A three-necked round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. The apparatus is thoroughly dried and purged with an inert gas (e.g., nitrogen or argon).
- **Grignard Reagent Formation:** In the reaction flask, magnesium turnings are covered with anhydrous diethyl ether. A solution of p-tolyl bromide in anhydrous diethyl ether is added dropwise from the dropping funnel to initiate the formation of the p-tolylmagnesium bromide (Grignard reagent). The reaction is typically exothermic and may require cooling to maintain a gentle reflux.
- **Reaction with Tin Tetrachloride:** After the formation of the Grignard reagent is complete, a solution of tin(IV) chloride in anhydrous toluene is added dropwise at a controlled temperature (often 0 °C). This leads to the formation of tetra-p-tolyltin.
- **Cleavage to Tri-p-tolyltin Halide:** The resulting tetra-p-tolyltin can be selectively cleaved to tri-p-tolyltin halide (e.g., bromide or chloride) by reacting it with a stoichiometric amount of the corresponding halogen or hydrogen halide.
- **Formation of Acetate:** The tri-p-tolyltin halide is then reacted with a suitable acetate salt, such as silver acetate or sodium acetate, in an appropriate solvent (e.g., ethanol or acetic acid) to yield **tri-p-tolyltin acetate**.
- **Workup and Purification:** The reaction mixture is typically quenched with water, and the organic layer is separated. The aqueous layer is extracted with an organic solvent. The combined organic extracts are washed, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system.

Characterization: The final product would be characterized using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , ^{119}Sn), Infrared (IR) spectroscopy, and

Mass Spectrometry (MS) to confirm its identity and purity.

Safety and Handling

Given the high potential toxicity of **tri-p-tolytin acetate**, stringent safety precautions are mandatory.

Personal Protective Equipment (PPE):

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber, Viton) are essential.
- **Eye Protection:** Chemical safety goggles and a face shield should be worn.
- **Respiratory Protection:** A NIOSH-approved respirator with a particulate filter is necessary, especially when handling the solid material or if dust can be generated. Work should be conducted in a certified chemical fume hood.
- **Skin and Body Protection:** A lab coat, long pants, and closed-toe shoes are required. For larger quantities or in case of potential for significant exposure, a chemical-resistant apron or suit should be considered.

Handling and Storage:

- Handle only in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures:

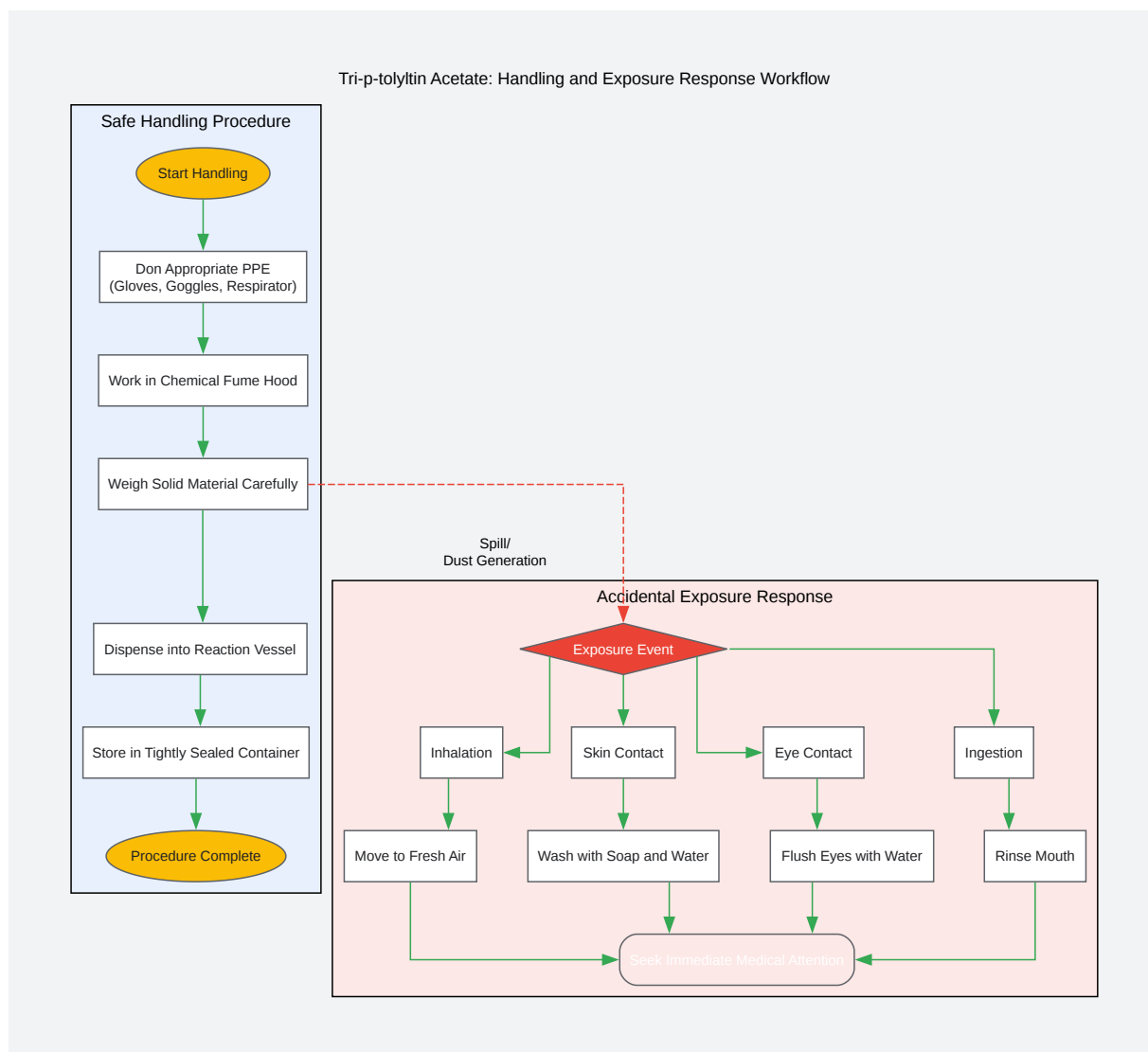
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures:

- Evacuate personnel from the area.
- Wear appropriate PPE.
- Carefully scoop up the spilled solid material, avoiding dust generation, and place it in a sealed container for disposal.
- Clean the spill area with a suitable decontaminating solution.

Visualizations



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Caption: Workflow for safe handling and emergency response to exposure.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. ysi.com [ysi.com]
- To cite this document: BenchChem. [Tri-p-tolytin Acetate: A Technical Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15189318#tri-p-tolytin-acetate-material-safety-data-sheet-msds]

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